

# An In-depth Technical Guide to Cucumegastigmane I (CAS Number 929881-46-9)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Cucumegastigmane I*

Cat. No.: *B15596251*

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## Abstract

**Cucumegastigmane I** is a naturally occurring megastigmane, a class of C13-norisoprenoids, first isolated from the leaves of *Cucumis sativus* (cucumber). This technical guide provides a comprehensive overview of the available scientific data on **Cucumegastigmane I**, with a focus on its chemical properties, isolation, and structural elucidation. To date, there is a notable absence of published research on the specific biological activities and mechanisms of action of this compound. This document aims to consolidate the existing chemical data to serve as a foundational resource for researchers interested in the further investigation of Cucumegastigmane I and its potential therapeutic applications.

## Chemical and Physical Properties

**Cucumegastigmane I** is a sesquiterpenoid with the molecular formula  $C_{13}H_{20}O_4$  and a molecular weight of 240.30 g/mol. Its systematic name is (6S,7E)-6,9,10-Trihydroxymegastigma-4,7-dien-3-one. The chemical structure of **Cucumegastigmane I** is characterized by a cyclohexenone ring with several hydroxyl substitutions.

| Property          | Value  | Source |
|-------------------|--|--------|
| CAS Number        | 929881-46-9  |        |
| Molecular Formula | C13H20O4   | [1]    |
| Molecular Weight  | 240.30 g/mol                                       | [1]    |
| Synonyms          | (6S,7E)-6,9,10-Trihydroxymegastigma-4,7-dien-3-one | [1]    |
| Class             | Sesquiterpenoids,<br>Megastigmanes                 | [1]    |
| Appearance        | Colorless oil                                      |        |
| Optical Rotation  | [ $\alpha$ ]D24 +51.5° (c 0.1, MeOH)               |        |

## Isolation and Purification

**Cucumegastigmane I** was first isolated from the fresh leaves of *Cucumis sativus*. The following protocol is based on the methodology described in the primary literature.

## Extraction

Fresh leaves of *Cucumis sativus* (10 kg) were extracted with methanol (MeOH) at room temperature. The resulting MeOH extract was then partitioned between ethyl acetate (EtOAc) and water. The EtOAc-soluble fraction was concentrated to yield a residue (45 g).

## Chromatographic Separation

The EtOAc-soluble residue was subjected to a series of chromatographic separations to isolate **Cucumegastigmane I**.

- **Silica Gel Column Chromatography:** The residue was first chromatographed on a silica gel column, eluting with a stepwise gradient of n-hexane and EtOAc. This initial separation yielded seven fractions.

- ODS Column Chromatography: The third fraction (Fr. 3) was further purified by open-column chromatography on an octadecylsilanized (ODS) silica gel, eluting with a gradient of acetonitrile (MeCN) and water. This step resulted in the isolation of a mixture containing **Cucumegastigmane I**.
- Preparative HPLC: The final purification was achieved by preparative High-Performance Liquid Chromatography (HPLC) on an ODS column with a mobile phase of MeCN-water.

**Figure 1:** Workflow for the isolation and purification of **Cucumegastigmane I**.

## Structural Elucidation

The structure of **Cucumegastigmane I** was determined using a combination of spectroscopic techniques, including Mass Spectrometry (MS) and Nuclear Magnetic Resonance (NMR) spectroscopy.

### Mass Spectrometry

High-resolution electrospray ionization mass spectrometry (HRESIMS) of **Cucumegastigmane I** showed a pseudomolecular ion peak at  $m/z$  263.1257  $[M+Na]^+$ , which corresponds to the molecular formula  $C_{13}H_{20}O_4Na$ .

### NMR Spectroscopy

The  $^1H$  and  $^{13}C$  NMR spectra were recorded in  $CDCl_3$ . The detailed assignments are summarized in the table below.

| Position | $^{13}\text{C}$ ( $\delta\text{c}$ ) | $^1\text{H}$ ( $\delta\text{H}$ , mult., J in Hz) |
|----------|--------------------------------------|---|
| 1        | 24.3                                 | 2.22 (d, 16.0), 2.50 (d, 16.0)                    |
| 2        | 199.9                                |   |
| 3        | 127.1                                | 5.86 (s)  |
| 4        | 162.8                                |   |
| 5        | 50.9                                 |   |
| 6        | 78.0                                 | 4.34 (br s)                                       |
| 7        | 129.5                                | 5.81 (dd, 15.5, 6.0)                              |
| 8        | 136.2                                | 5.90 (d, 15.5)                                    |
| 9        | 72.8                                 | 4.30 (q, 6.5)                                     |
| 10       | 68.8                                 | 3.65 (dd, 11.0, 6.5), 3.73 (dd, 11.0, 4.0)        |
| 11       | 24.3                                 | 1.05 (s)  |
| 12       | 23.3                                 | 1.01 (s)  |
| 13       | 19.1                                 | 1.28 (d, 6.5)                                     |

## Biological Activity and Mechanism of Action

As of the date of this publication, there are no specific studies published in the peer-reviewed scientific literature detailing the biological activities or the mechanism of action of **Cucumegastigmane I**. While other megastigmane derivatives have been reported to possess a range of biological properties, including anti-inflammatory, antimicrobial, and cytotoxic activities, the therapeutic potential of **Cucumegastigmane I** remains to be investigated.

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## References

- 1. researchgate.net [researchgate.net]
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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)